

N,N,N',N'-Tetramethylchloroformamidinium hexafluorophosphate proper disposal procedures

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Compound of Interest

Compound Name: N,N,N',N'-
Tetramethylchloroformamidinium
hexafluorophosphate

Cat. No.: B1251092

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Proper Disposal of N,N,N',N'-Tetramethylchloroformamidinium Hexafluorophosphate (TCFH)

Essential Safety and Logistical Information for Laboratory Professionals

N,N,N',N'-Tetramethylchloroformamidinium hexafluorophosphate, commonly known as TCFH, is a reagent used in peptide synthesis and amide bond formation.[1] Proper handling and disposal are crucial to ensure laboratory safety and environmental protection. This document provides a comprehensive guide for the safe disposal of TCFH, tailored for researchers, scientists, and drug development professionals.

Immediate Safety Concerns

TCFH is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2][3][4] Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical. This includes, but is not limited to, safety goggles with side shields, chemical-resistant gloves

(tested according to EN 374), and a lab coat.[5] All handling of TCFH should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3][5][6]

Quantitative Safety Data

The following table summarizes key safety and identification information for TCFH.

Identifier	Value
Chemical Name	Chloro-N,N,N',N'-tetramethylformamidinium hexafluorophosphate
Synonyms	TCFH, N,N,N',N'-Tetramethylchloroformamidinium hexafluorophosphate
CAS Number	207915-99-9, 94790-35-9
Molecular Formula	C5H12ClF6N2P
Molecular Weight	280.58 g/mol [2]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[2]
Signal Word	Warning[3][5]

Spill & Emergency Procedures

In the event of a spill, evacuate the area and ensure adequate ventilation.[2] Remove all sources of ignition.[6] Small spills can be managed by sweeping up the solid material, taking care to avoid dust formation, and placing it into a suitable, closed container for disposal.[2] For personal protection during cleanup, refer to the PPE guidelines mentioned above.

Step-by-Step Disposal Protocol

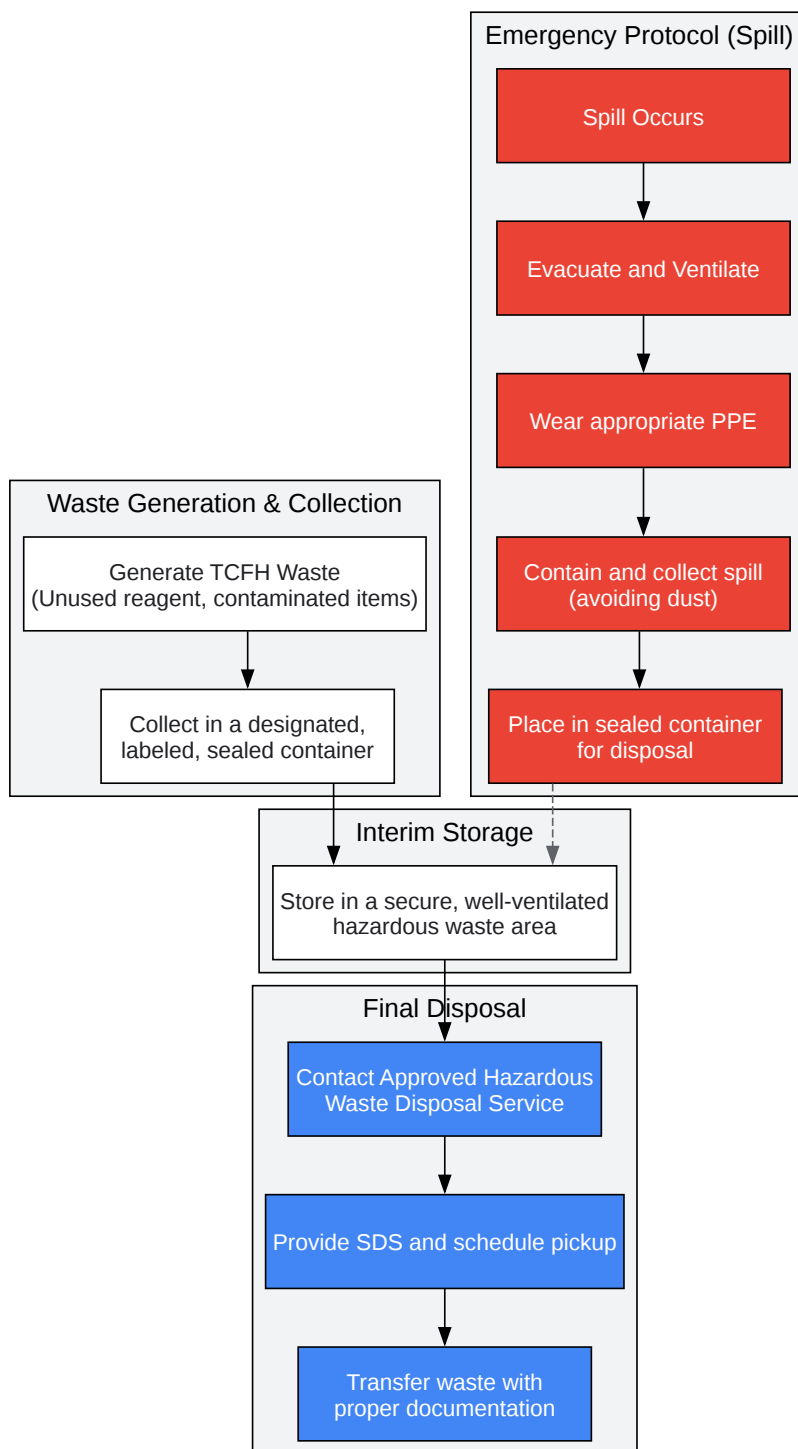
The recommended procedure for the disposal of **N,N,N',N'-Tetramethylchloroformamidinium hexafluorophosphate** is to engage a licensed professional waste disposal service. Do not attempt to dispose of this chemical down the drain or as regular solid waste.

- Collection of Waste:
 - Collect waste TCFH, including any contaminated materials (e.g., weighing paper, gloves, paper towels from a spill cleanup), in a designated, clearly labeled, and sealed container.
 - The container must be suitable for hazardous chemical waste and kept closed when not in use.
- Storage of Waste:
 - Store the waste container in a well-ventilated, designated hazardous waste storage area. [\[2\]](#)
 - The storage area should be secure and accessible only to authorized personnel. [\[2\]](#)[\[3\]](#)
 - Keep the container tightly closed. [\[2\]](#)[\[3\]](#)
- Arranging for Disposal:
 - Contact a licensed and approved hazardous waste disposal company to arrange for pickup and disposal.
 - Provide the waste disposal company with a copy of the Safety Data Sheet (SDS) for TCFH.
 - Follow all local, state, and federal regulations regarding the transportation and disposal of hazardous chemical waste. The primary directive is to "Dispose of contents/container to an approved waste disposal plant". [\[2\]](#)[\[3\]](#)[\[7\]](#)
- Documentation:
 - Maintain a record of the amount of TCFH waste generated, the date of collection, and the date it was transferred to the waste disposal company.

Experimental Workflow for Disposal

The logical workflow for the proper disposal of TCFH is outlined in the diagram below. This visualization provides a clear, step-by-step decision-making process for laboratory personnel.

TCFH Disposal Workflow



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Caption: Logical workflow for the routine and emergency disposal of TCFH.

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